

A Comprehensive Technical Guide to the Solubility of 4,4'-Thiodiphenol

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Compound of Interest

Compound Name: 4,4'-Thiodiphenol

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a thorough examination of the solubility characteristics of **4,4'-thiodiphenol** in various aqueous and organic media. This document is intended to be a critical resource for professionals in research, chemical synthesis, and pharmaceutical development, offering detailed data, experimental procedures, and a foundational understanding of the compound's behavior in solution.

Introduction to 4,4'-Thiodiphenol

4,4'-Thiodiphenol, an organosulfur compound, consists of two phenol rings linked by a sulfur atom. Its chemical structure imparts a unique combination of properties, making it a valuable intermediate in the synthesis of polymers, dyes, and various specialty chemicals. A comprehensive understanding of its solubility is paramount for its effective application in both industrial and research settings, influencing reaction kinetics, purification processes, and formulation development.

Qualitative Solubility Profile

General assessments of **4,4'-thiodiphenol**'s solubility indicate a clear trend of lipophilicity. The compound is consistently reported as being insoluble in water.^{[1][2][3]} Conversely, it demonstrates good solubility in a range of common organic solvents. Qualitative data from various sources indicates its solubility in alcohols and ether.^[3] More specifically, it is known to be soluble in ethanol and acetone.

While precise quantitative data is not readily available in public literature, the general consensus points towards its classification as a sparingly soluble to insoluble compound in aqueous solutions and a soluble compound in polar organic solvents.

Quantitative Solubility Data

Exhaustive searches of scientific literature and chemical databases did not yield specific quantitative solubility values (e.g., in g/100 mL or mol/L) for **4,4'-thiodiphenol** in a range of organic solvents. However, for illustrative purposes and to provide researchers with an expectation of the solubility behavior of similar compounds, the following table presents data for a structurally analogous compound, 4,4'-dichlorodiphenyl disulfide. It is important to note that these values are not for **4,4'-thiodiphenol** and should be used as a general reference for the expected magnitude and trends in solubility.

Table 1: Illustrative Solubility of a Structurally Similar Compound (4,4'-Dichlorodiphenyl Disulfide) in Various Organic Solvents at Different Temperatures

Solvent	Temperature (K)	Molar Fraction Solubility (x10 ³)
Methanol	303.15	3.68
	313.15	6.02
	323.15	9.55
	333.15	14.71
Ethanol	303.15	4.89
	313.15	8.01
	323.15	12.75
	333.15	19.68
Acetone	303.15	108.97
	313.15	145.42
	323.15	188.98
	333.15	239.63
Ethyl Acetate	303.15	53.86
	313.15	76.53
	323.15	105.87
	333.15	142.11

Data adapted from a study on 4,4'-dichlorodiphenyl disulfide and is for illustrative purposes only.^[4]

Experimental Protocols for Solubility Determination

The determination of the solubility of a compound like **4,4'-thiodiphenol** can be achieved through several well-established experimental methods. The following protocols outline the general procedures for the most common techniques.

Shake-Flask Method Coupled with Gravimetric Analysis

This is a classic and reliable method for determining thermodynamic solubility.^{[5][6][7]}

Methodology:

- **Preparation of Saturated Solution:** An excess amount of **4,4'-thiodiphenol** is added to a known volume of the selected solvent in a sealed, temperature-controlled vessel (e.g., a jacketed glass vial or flask).
- **Equilibration:** The mixture is agitated (e.g., using a magnetic stirrer or a shaker bath) at a constant temperature for a sufficient period (typically 24-72 hours) to ensure that equilibrium is reached between the dissolved and undissolved solute.
- **Phase Separation:** The undissolved solid is separated from the saturated solution. This can be achieved by centrifugation followed by careful decantation of the supernatant, or by filtration through a fine-porosity filter (e.g., 0.45 µm PTFE or nylon) that does not interact with the solute or solvent.
- **Gravimetric Analysis:** A precisely measured volume of the clear, saturated solution is transferred to a pre-weighed, dry container (e.g., an evaporating dish).
- **Solvent Evaporation:** The solvent is carefully evaporated under controlled conditions (e.g., in a fume hood, on a hot plate at low heat, or in a vacuum oven) until the solute is completely dry.
- **Final Weighing:** The container with the dried solute is weighed again. The difference in weight corresponds to the mass of the dissolved **4,4'-thiodiphenol**.
- **Calculation:** The solubility is then calculated and can be expressed in various units, such as grams per 100 mL of solvent (g/100 mL) or moles per liter (mol/L).

Spectroscopic and Chromatographic Methods

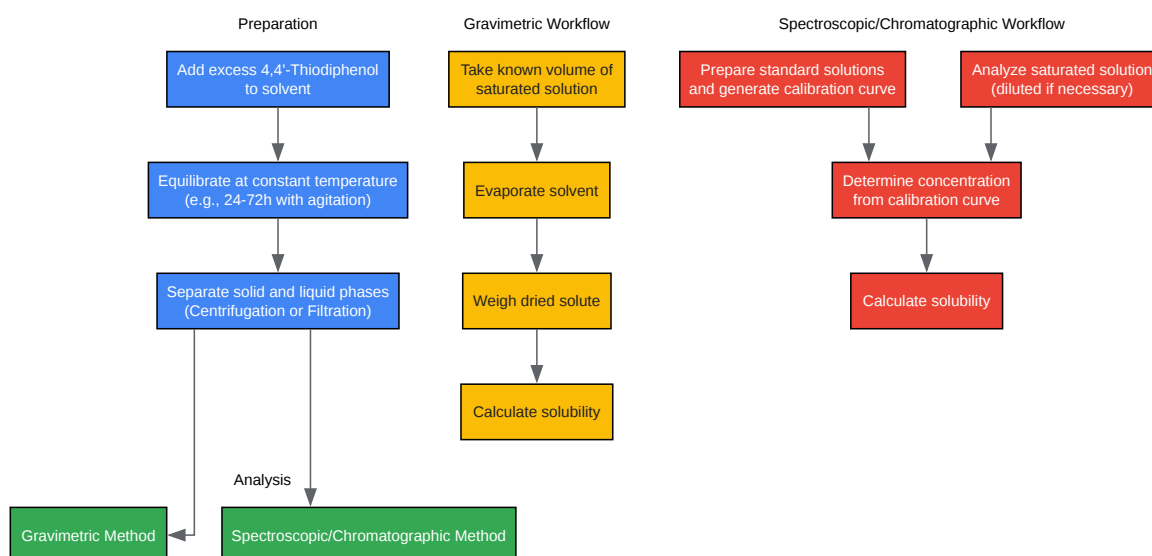
For compounds that possess a chromophore, such as **4,4'-thiodiphenol**, UV-Vis spectroscopy or High-Performance Liquid Chromatography (HPLC) can be used for quantification, often offering higher sensitivity and throughput.^{[8][9][10]}

Methodology:

- Preparation of Saturated Solution and Phase Separation: Steps 1-3 are the same as in the shake-flask gravimetric method.
- Preparation of Standard Solutions: A series of standard solutions of **4,4'-thiodiphenol** with known concentrations are prepared in the same solvent.
- Calibration Curve:
 - For UV-Vis: The absorbance of each standard solution is measured at the wavelength of maximum absorbance (λ_{max}) for **4,4'-thiodiphenol**. A calibration curve of absorbance versus concentration is then plotted.
 - For HPLC: The standard solutions are injected into the HPLC system, and the peak area for **4,4'-thiodiphenol** is recorded for each concentration. A calibration curve of peak area versus concentration is constructed.
- Sample Analysis: The saturated solution (after appropriate dilution, if necessary) is analyzed by UV-Vis spectroscopy or HPLC under the same conditions as the standards.
- Concentration Determination: The concentration of **4,4'-thiodiphenol** in the saturated solution is determined by interpolating its measured absorbance or peak area on the respective calibration curve.
- Calculation: The solubility is calculated from the determined concentration.

Experimental Workflow Diagram

The following diagram illustrates a generalized workflow for the experimental determination of solubility.



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Caption: Generalized workflow for determining the solubility of **4,4'-thiodiphenol**.

Conclusion

4,4'-Thiodiphenol is a compound of significant interest in various chemical and pharmaceutical applications. Its solubility profile is characterized by poor aqueous solubility and good solubility in organic solvents. While specific quantitative data remains elusive in readily available literature, this guide provides a comprehensive overview of its qualitative solubility, along with detailed, adaptable experimental protocols for its precise determination. The provided workflow and illustrative data for a similar compound offer a solid foundation for researchers to design and execute their own solubility studies, enabling the effective use of **4,4'-thiodiphenol** in their work.

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References

- 1. chem.ws [chem.ws]
- 2. chembk.com [chembk.com]
- 3. 4,4'-Thiodiphenol (TDP)|CAS 2664-63-3|High Purity [benchchem.com]
- 4. che.zju.edu.cn [che.zju.edu.cn]
- 5. researchgate.net [researchgate.net]
- 6. uomus.edu.iq [uomus.edu.iq]
- 7. researchgate.net [researchgate.net]
- 8. pharmaguru.co [pharmaguru.co]
- 9. researchgate.net [researchgate.net]
- 10. Comparison of chromatographic and spectroscopic methods used to rank compounds for aqueous solubility - PubMed [pubmed.ncbi.nlm.nih.gov]
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